

MR-2088: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: MR-2088

Cat. No.: B15136849

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

MR-2088 is a potent and selective inhibitor of UNC-51 like autophagy activating kinase 1 (ULK1) and UNC-51 like autophagy activating kinase 2 (ULK2).[1][2] It is based on a 7-azaindole scaffold and has demonstrated potential in the context of RAS-driven cancers.[3] This guide provides a comprehensive overview of the available safety, handling, and experimental data for **MR-2088** to assist researchers in its safe and effective use.

Physicochemical and Biological Properties

MR-2088 is a solid, white to light yellow substance.[4] Its core structure is 1,3-Dihydro-2H-pyrrolo[2,3-b]pyridin-2-one.[4]

Table 1: Physicochemical Properties of MR-2088

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂ O	[4]
Molecular Weight	~134.14 g/mol	[4]
Appearance	White to light yellow solid	[4]
Solubility	Soluble in organic solvents like chloroform and dichloromethane.	[4]

Table 2: In Vitro and In Vivo Activity of MR-2088

Assay/Parameter	Target/Organism	Value	Source
IC ₅₀	ULK1	2 nM	[3][4]
EC ₅₀	ULK1	10 nM	[3][4]
pEC ₅₀	ULK1	8.3	[1][2]
pEC ₅₀	ULK2	8.7	[1][2][4]
Half-life (t _{1/2})	Human Liver Microsomes	83.1 min	[3]
Half-life (t _{1/2})	Mouse Liver Microsomes	70.3 min	[3]
C _{max} (single 20 mg/kg i.p. dose)	Mice	1667 ng/mL (4.10 μM)	[3]
T _{max} (single 20 mg/kg i.p. dose)	Mice	0.75 h	[3]
AUC (last) (single 20 mg/kg i.p. dose)	Mice	345,597 ng·min/mL (14.17 μM·h)	[3]

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **MR-2088** was not identified in the public domain, general safety precautions for handling potent kinase inhibitors should be strictly followed.

Personal Protective Equipment (PPE)

A systematic approach to handling this compound is crucial for maintaining a safe laboratory environment.^[4] The following PPE should be worn at all times when handling **MR-2088**:

- Safety glasses with side shields
- Chemical-resistant gloves
- A lab coat

Engineering Controls

- All handling of solid **MR-2088** and preparation of stock solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust.^[4]

Handling Procedures

- Avoid the generation of dust when handling the solid compound.^[4]
- Use appropriate tools for weighing and transferring the solid.^[4]
- Ensure all equipment and reagents are prepared before handling the compound.^[4]

Storage

- Stock solutions of **MR-2088** should be stored at -80°C for up to 2 years or -20°C for up to 1 year.^{[5][6]}

Experimental Protocols

Preparation of Stock Solutions

For in vitro experiments, a stock solution can be prepared in DMSO. For a 20.8 mg/mL stock solution, dissolve the appropriate amount of **MR-2088** in DMSO.^{[5][6]}

Preparation of Working Solutions for In Vivo Experiments

It is recommended to prepare working solutions for in vivo experiments freshly on the day of use.[\[5\]](#)[\[6\]](#)

Protocol 1: Corn Oil Formulation[\[5\]](#)[\[6\]](#) This protocol yields a clear solution of ≥ 2.08 mg/mL.

- Prepare a 20.8 mg/mL stock solution in DMSO.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly until a clear and uniform solution is obtained.

Protocol 2: PEG300/Tween-80/Saline Formulation[\[6\]](#) This protocol also yields a clear solution of ≥ 2.08 mg/mL.

- Prepare a 20.8 mg/mL stock solution in DMSO.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix evenly.
- Add 50 μ L of Tween-80 and mix evenly.
- Add 450 μ L of saline to adjust the final volume to 1 mL.

If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[\[6\]](#)

Kinase Inhibition Bioassay (General Protocol)

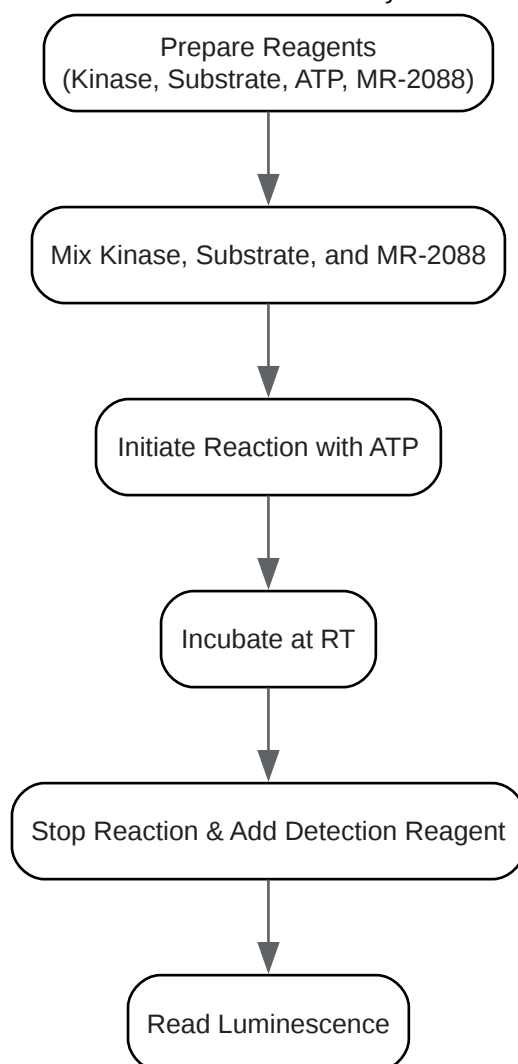
The inhibitory potential of **MR-2088** on ULK1/2 can be measured using a bioluminescence-based assay that quantifies the amount of ATP remaining after the kinase-catalyzed phosphorylation of a substrate.[\[4\]](#)

Materials:

- Recombinant ULK1 or ULK2 enzyme
- Kinase substrate peptide
- ATP
- Kinase reaction buffer (e.g., 20 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- **MR-2088** test compound
- Bioluminescent ATP detection reagent

Workflow: The general workflow for such an assay is depicted in the diagram below.

General Kinase Inhibition Assay Workflow



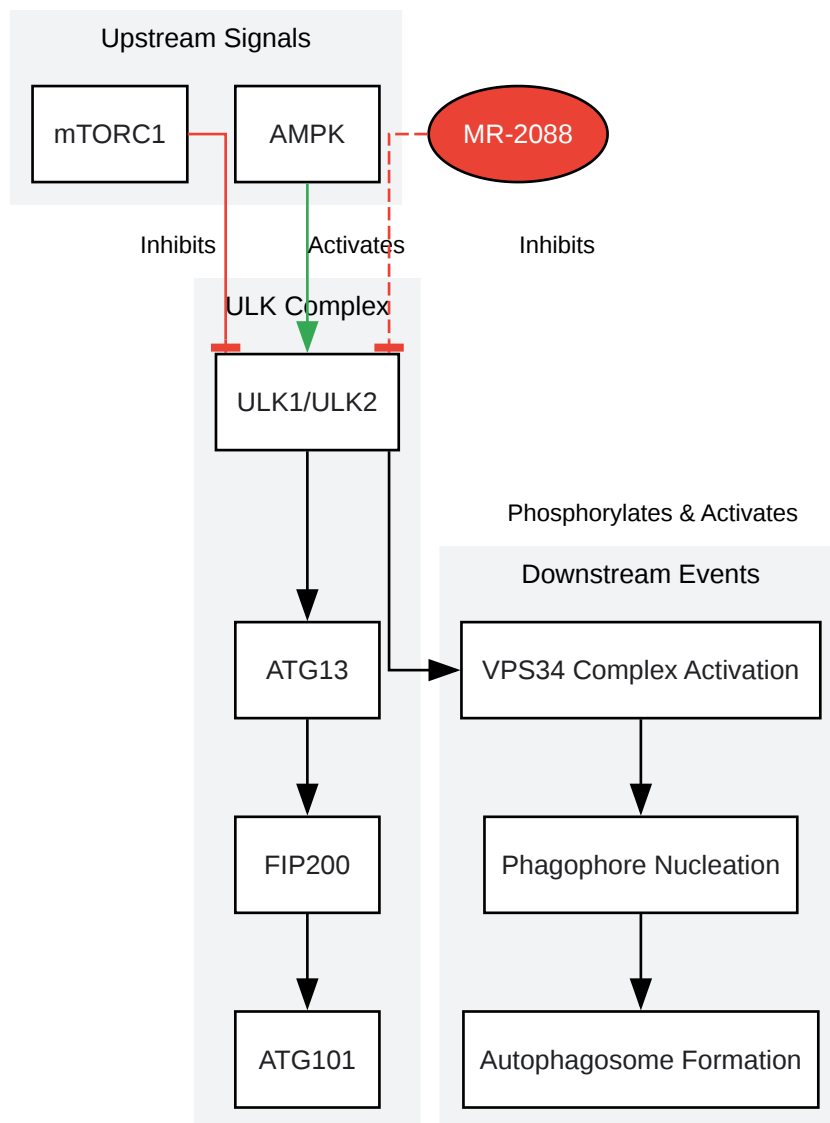
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Caption: General workflow for a kinase inhibition bioassay.

Mechanism of Action and Signaling Pathway

MR-2088 selectively inhibits ULK1 and ULK2, which are key initiators of the autophagy process. The 7-azaindole core of **MR-2088** is believed to form hydrogen bonds with the hinge region of the kinase's ATP-binding pocket, thereby blocking ATP binding and inhibiting the downstream signaling cascade.^[4]

MR-2088 Inhibition of ULK1/2 Signaling Pathway



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Caption: **MR-2088** inhibits the ULK1/2 complex, a critical step in autophagy initiation.

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